

Personal protective equipment for handling GSK369796 Dihydrochloride

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Compound of Interest

Compound Name: GSK369796 Dihydrochloride

Cat. No.: B607840

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Essential Safety and Handling Guide for GSK369796 Dihydrochloride

For Research Use Only. Not for human or veterinary use.[1]

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **GSK369796 Dihydrochloride**. The information is compiled from various chemical suppliers and general laboratory safety standards. It is crucial to consult the specific Safety Data Sheet (SDS) provided by your supplier and to conduct a thorough risk assessment before handling this compound.

I. Chemical and Physical Properties

GSK369796 Dihydrochloride, also known as N-tert-butylisoquine, is an antimalarial agent.[1]
[2] It is a solid, light yellow to yellow powder.[3]

Property	Value	Source
CAS Number	1010411-21-8	[1] [2] [3] [4] [5]
Molecular Formula	C20H24Cl3N3O	[1] [4] [5] [6]
Molecular Weight	428.78 g/mol	[1] [4] [5] [6]
Purity	>98% to 99.99%	[1] [4] [6]
Solubility	Soluble in DMSO and Water	[2] [3]
Storage	Short term (days to weeks) at 0-4°C. Long term (months to years) at -20°C. Keep in a dry, dark, and well-ventilated place with the container tightly sealed. [1] [7]	

II. Personal Protective Equipment (PPE)

When handling **GSK369796 Dihydrochloride**, it is imperative to use appropriate personal protective equipment to minimize exposure. The following PPE is recommended:

- **Respiratory Protection:** For handling the solid powder, especially if dust can be generated, a NIOSH-approved air-purifying respirator with a particulate filter is recommended.[\[8\]](#) Work should be conducted in a well-ventilated area, preferably under a chemical fume hood.[\[7\]](#)[\[9\]](#)
- **Eye and Face Protection:** Chemical safety goggles or a face shield should be worn to protect against dust particles and splashes.[\[8\]](#)[\[9\]](#)[\[10\]](#)
- **Skin and Body Protection:** A lab coat or a chemical-resistant disposable coverall should be worn.[\[8\]](#) Ensure that skin is not exposed.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile) are required. It is good practice to wear two pairs of gloves (double-gloving).[\[8\]](#) Change gloves immediately if they become contaminated.

III. Operational Plan for Handling

A. Engineering Controls:

- Work in a well-ventilated laboratory.[10]
- Use a chemical fume hood for all procedures that may generate dust or aerosols.[7]
- Ensure that an eyewash station and a safety shower are readily accessible.[10]

B. Safe Handling Practices:

- Avoid the formation of dust and aerosols.[7]
- Do not breathe dust, fumes, gas, mist, vapors, or spray.[9][10]
- Avoid contact with skin and eyes.[7]
- Wash hands thoroughly after handling.[9][10]
- Do not eat, drink, or smoke in the laboratory.[9]

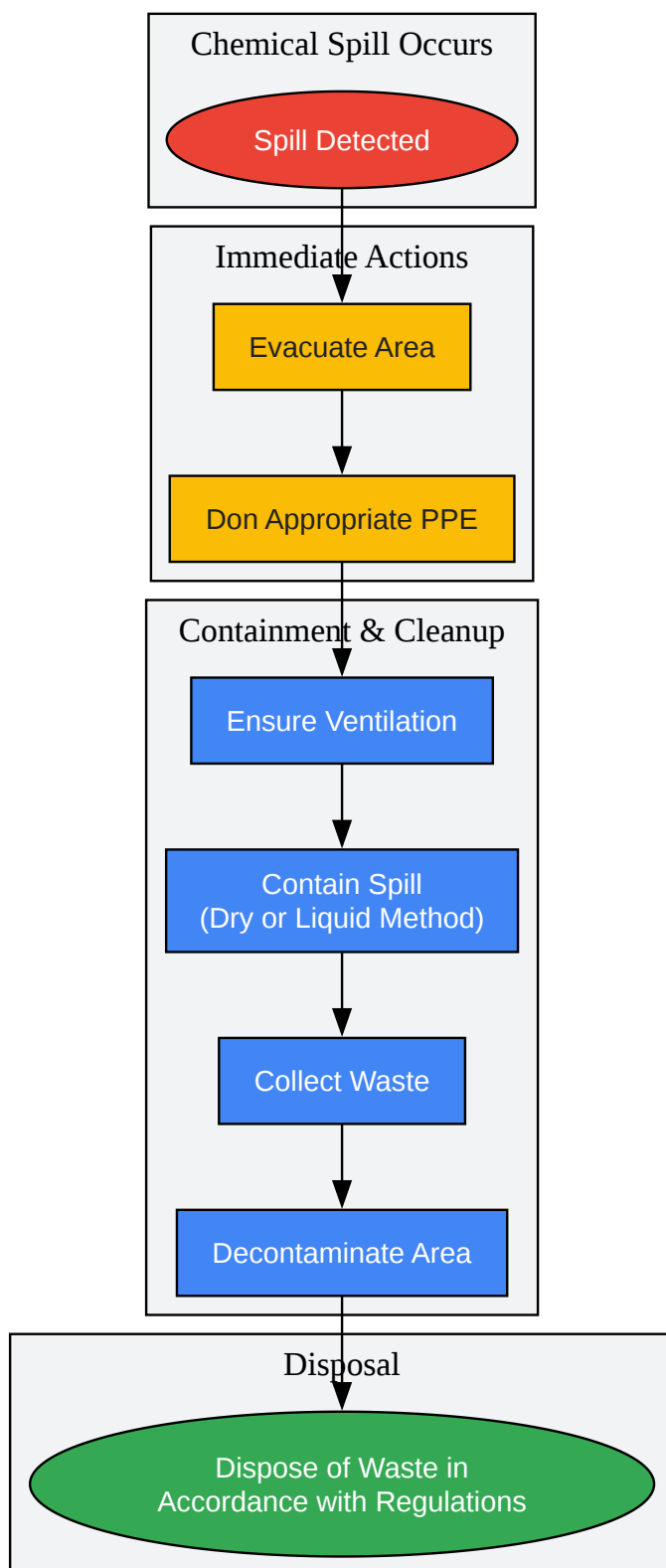
C. First Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[10]
- In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. If skin irritation persists, seek medical attention.[10]
- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[10]
- If Swallowed: Do NOT induce vomiting. Wash out the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[7]

IV. Spill Management and Disposal Plan

A. Spill Response: In the event of a spill, follow these steps while wearing appropriate PPE:

- Evacuate non-essential personnel from the area.
- Ensure adequate ventilation.
- For a dry spill, carefully sweep up the material, avoiding dust generation, and place it in a suitable, closed container for disposal.[\[10\]](#)
- For a solution spill, absorb it with an inert material (e.g., vermiculite, sand, or earth) and place it in a sealed container for disposal.
- Clean the spill area thoroughly with a suitable decontaminating solution.
- Prevent the spilled material from entering drains or waterways.[\[7\]](#)



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